

2,3-Dimethoxybenzaldehyde physical and chemical properties

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Compound of Interest

Compound Name: 2,3-Dimethoxybenzaldehyde

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An In-depth Technical Guide to 2,3-Dimethoxybenzaldehyde

Audience: Researchers, Scientists, and Drug Development Professionals

Introduction

2,3-Dimethoxybenzaldehyde, also known as o-Veratraldehyde, is a significant chemical intermediate with the CAS number 86-51-1.[1][2] It is a benzaldehyde derivative characterized by two methoxy groups at the ortho and meta positions of the benzene ring relative to the aldehyde functional group.[3][4] This unique substitution pattern, particularly the ortho-dimethoxy structure, imparts enhanced reactivity to the aldehyde group and makes it a versatile building block in organic synthesis.[5] Its importance spans several key industries, including pharmaceuticals, agrochemicals, fine chemicals, and organic electronics.[6][7]

In medicinal chemistry, **2,3-Dimethoxybenzaldehyde** is a crucial precursor for a wide array of active pharmaceutical ingredients (APIs), contributing to the development of antioxidants and drugs targeting the central nervous system.[5][6] It is a key component in the synthesis of compounds like berberine.[8][9] The agrochemical industry utilizes this compound for producing advanced pesticides and herbicides.[6][7] Furthermore, it serves as a precursor in the fragrance industry for creating vanilla and woody notes and in the field of organic electronics for the synthesis of materials used in Organic Light-Emitting Diodes (OLEDs).[2][5]

This document provides a comprehensive overview of the physical, chemical, and spectral properties of **2,3-Dimethoxybenzaldehyde**, along with detailed experimental protocols for its synthesis and an exploration of its chemical reactivity and applications.

Physical and Chemical Properties

2,3-Dimethoxybenzaldehyde is typically an off-white to pale cream or yellow crystalline powder or solid.^{[1][3][10]} It is sensitive to air and should be stored accordingly.^[1]

Physical Properties

The key physical properties are summarized in the table below.

Property	Value	References
Molecular Formula	C ₉ H ₁₀ O ₃	^{[1][11]}
Molecular Weight	166.17 g/mol	^{[1][3][11]}
Appearance	White to pale cream/yellow crystals, powder, or chunks	^{[1][10]}
Melting Point	48-52 °C (lit.)	^[1]
Boiling Point	137 °C / 12 mmHg (lit.)	^[1]
255–257 °C / 760 mmHg	^[11]	
Density	1.13 - 1.17 g/cm ³ (estimated)	^{[1][11]}
Flash Point	>230 °F (>110 °C)	^[1]
Vapor Pressure	0.01 mmHg @ 25°C (estimated)	^[11]
Solubility	Soluble in DMSO, DMF, ethanol, and methanol.	^{[1][6]}
Slightly soluble in water (~1 g/L @ 20°C).	^{[11][12]}	

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **2,3-Dimethoxybenzaldehyde**.

Spectrum Type	Key Features and Peaks	References
¹ H NMR	Aldehyde proton (CHO) signal at δ ~9.8–10.2 ppm.	[6]
Methoxy group (OCH ₃) signals at δ ~3.8–4.0 ppm.	[6]	
¹³ C NMR	A characteristic signal for the carbonyl carbon is present.	[6]
Aromatic and methoxy carbon signals appear in expected regions.	[6]	
Mass Spectrometry (MS)	Molecular ion peak corresponding to the exact mass (166.06299).	[6][13]
Infrared (IR) Spectroscopy	Data is available in the NIST/EPA Gas-Phase Infrared Database.	[4][6]

Chemical Reactivity and Applications

The chemical behavior of **2,3-Dimethoxybenzaldehyde** is dominated by the reactivity of its aldehyde functional group and the influence of the electron-donating methoxy groups on the aromatic ring.[6]

Reactivity of the Aldehyde Group

The aldehyde group is a primary site of reactivity, readily undergoing nucleophilic attack at the electrophilic carbonyl carbon.[6] A key reaction is the condensation with primary amines to form Schiff bases (imines). For example, it reacts with p-toluidine, which involves an initial nucleophilic attack by the amine on the carbonyl carbon, followed by dehydration to yield the imine.[6]

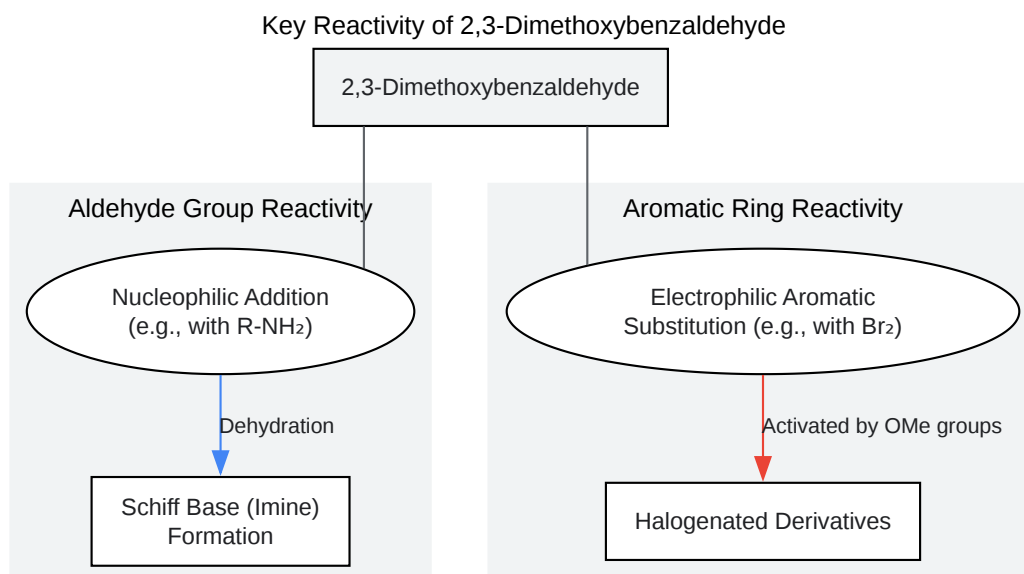
Reactivity of the Aromatic Ring

The two methoxy groups activate the benzene ring towards electrophilic aromatic substitution by donating electron density.^[6] This enhanced reactivity makes it a valuable substrate for constructing more complex molecules. It can undergo reactions like halogenation, such as bromination, to create novel analogues with modified electronic and biological properties.^[6]

Key Applications

- **Pharmaceutical Synthesis:** It is a critical intermediate for synthesizing APIs, including the alkaloid berberine, and is used in the development of drugs for the central nervous system.^{[5][6][8][9]} It has also been investigated for its potential antifungal and antibacterial properties.^{[1][9]}
- **Agrochemicals:** It is used in the production of modern pesticides and herbicides.^{[6][7]}
- **Flavors and Fragrances:** It contributes specific aromatic qualities, often described as vanilla-like and woody, to perfumes and other scented products.^{[2][5]}
- **Organic Electronics:** It serves as a precursor for advanced materials used in the fabrication of OLEDs.^[5]

The following diagram illustrates the core reactivity of **2,3-Dimethoxybenzaldehyde**.



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Core reactivity pathways of **2,3-Dimethoxybenzaldehyde**.

Experimental Protocols: Synthesis

Several synthetic routes to **2,3-Dimethoxybenzaldehyde** have been developed, with modern approaches focusing on efficiency, cost-effectiveness, and sustainability.^{[2][6]}

Synthesis from o-Bromophenol (Two-Step Method)

This modern approach avoids highly toxic reagents like dimethyl sulfate and offers a greener pathway.^{[6][14]} The process involves an initial formylation followed by a combined methoxylation and etherification step.

Step 1: Formylation of o-Bromophenol to 3-Bromo-2-hydroxybenzaldehyde

- Reactants: o-Bromophenol, paraformaldehyde, anhydrous magnesium chloride, triethylamine.[8]
- Solvent: Toluene.[8]
- Procedure:
 - To a three-necked flask equipped with a magnetic stirrer, add o-bromophenol (0.03 mol), paraformaldehyde (0.09 mol), anhydrous magnesium chloride (0.06 mol), triethylamine (0.06 mol), and 50 mL of toluene.[8]
 - Heat the reaction mixture to 100°C and maintain for 6 hours.[8]
 - After the reaction, cool the mixture to 50°C.[8]
 - Adjust the pH to 2-3 by adding 10% sulfuric or hydrochloric acid.[8]
 - Separate the organic phase using a separatory funnel.[8]
 - Dry the organic phase with anhydrous sodium sulfate and filter.[8]
 - Remove the solvent by distillation, followed by vacuum distillation (10 mmHg) to collect the 3-bromo-2-hydroxybenzaldehyde product.[8]

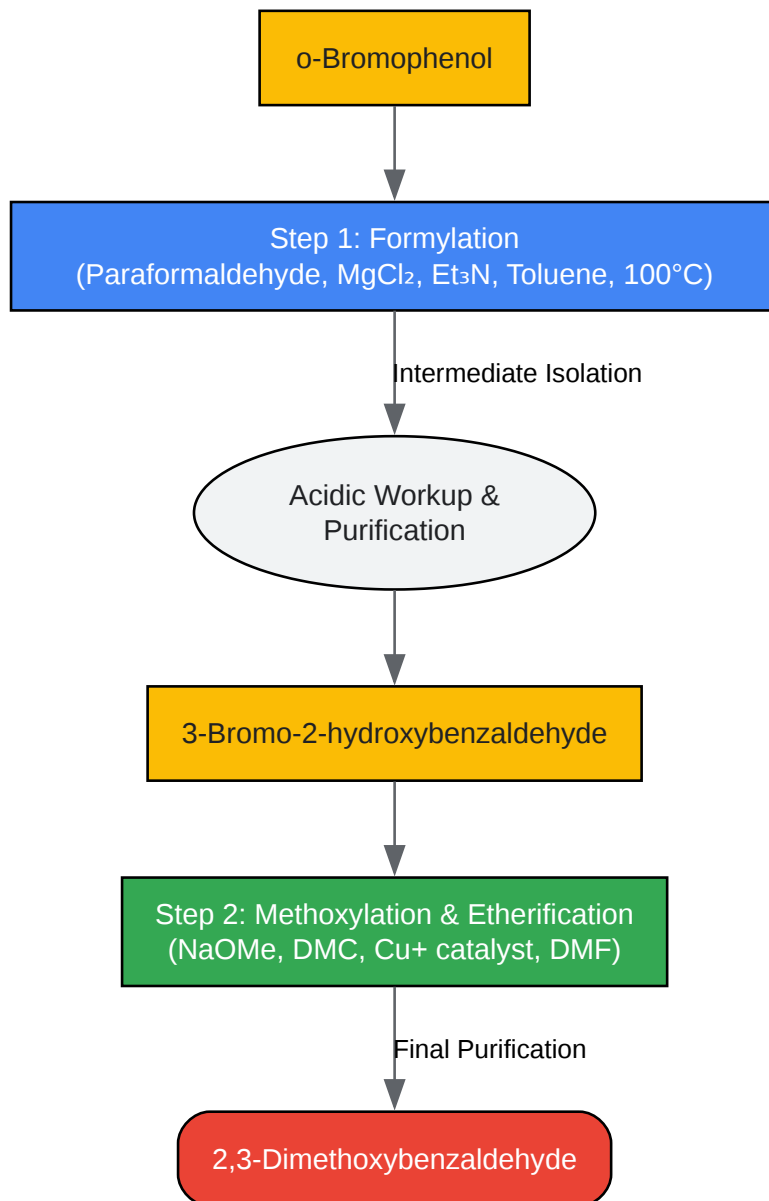
Step 2: Methoxylation and Etherification to **2,3-Dimethoxybenzaldehyde**

- Reactants: 3-Bromo-2-hydroxybenzaldehyde, cuprous salt (catalyst), sodium methoxide in methanol, dimethyl carbonate (DMC).[14]
- Solvent: N,N-dimethylformamide (DMF).[14]
- Procedure:
 - In a reactor, dissolve 3-bromo-2-hydroxybenzaldehyde and a catalytic amount of a cuprous salt (5-20 mol%) in DMF.[14]
 - Heat to 60°C until the solids dissolve.[14]

- Add a methanol solution of sodium methoxide (1-3 molar equivalents) dropwise over 0.5-1 hour.[\[14\]](#)
- Maintain the reaction at a temperature between 50-130°C for 3-9 hours.[\[14\]](#)
- Add dimethyl carbonate to the reaction mixture and reflux for 12-48 hours to complete the etherification of the hydroxyl group.[\[14\]](#)
- The final product, **2,3-dimethoxybenzaldehyde**, is obtained after appropriate workup and purification.

The following diagram illustrates the workflow for this synthesis method.

Synthesis Workflow: 2,3-Dimethoxybenzaldehyde from o-Bromophenol

[Click to download full resolution via product page](#)Workflow for the synthesis of **2,3-Dimethoxybenzaldehyde**.**Direct Formylation of 1,2-Dimethoxybenzene**

This is another common and effective method for synthesizing **2,3-Dimethoxybenzaldehyde**.
[6]

- Reactants: 1,2-Dimethoxybenzene, a formylating agent (e.g., formaldehyde), Lewis acid catalyst (e.g., anhydrous magnesium chloride), triethylamine.[6][15]
- Solvent: Xylene or similar non-polar solvent.[15]
- Procedure:
 - In a suitable reactor, dissolve 1,2-dimethoxybenzene in xylene.[15]
 - Add formaldehyde, followed by anhydrous magnesium chloride and triethylamine, while stirring.[15]
 - Heat the reaction mixture, for instance at 100°C, for several hours (e.g., 6 hours) to allow the formylation to complete.[15]
 - Upon completion, the reaction is worked up, typically involving acidification, extraction, and purification by distillation to yield **2,3-dimethoxybenzaldehyde**. [15] A reported yield for this type of reaction is 94.4%. [15]

Safety and Handling

2,3-Dimethoxybenzaldehyde is classified as a hazardous substance. It causes skin and serious eye irritation and may cause respiratory irritation.[3][12][16] It is harmful if swallowed.
[17]

Hazard Information

Hazard Type	GHS Classification	Precautionary Statements	References
Health Hazards	Skin Irritation (Category 2)	H315: Causes skin irritation	[3] [16]
Eye Irritation (Category 2A)	H319: Causes serious eye irritation	[3] [16]	
Specific Target Organ Toxicity (Single Exposure, Respiratory) (Category 3)	H335: May cause respiratory irritation	[3] [17]	
Acute Oral Toxicity (Category 4)	H302: Harmful if swallowed	[17]	

Handling and Storage

- Handling: Use with adequate ventilation and in a chemical fume hood.[\[17\]](#)[\[18\]](#) Avoid contact with skin, eyes, and clothing by wearing appropriate personal protective equipment (PPE), including gloves and safety goggles.[\[12\]](#)[\[18\]](#) Avoid breathing dust.[\[16\]](#) Wash hands thoroughly after handling.[\[18\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[12\]](#) Keep away from incompatible substances such as strong oxidizing agents and strong bases.[\[12\]](#) [\[16\]](#) The material is air-sensitive and may be stored under an inert gas like argon.[\[1\]](#)[\[17\]](#)

First Aid Measures

- In case of skin contact: Immediately wash with plenty of soap and water.[\[18\]](#)
- In case of eye contact: Rinse cautiously with water for several minutes.[\[18\]](#)
- If inhaled: Move the person to fresh air.[\[18\]](#)
- If swallowed: Rinse mouth with water and seek immediate medical attention.[\[12\]](#)

In all cases of exposure, it is crucial to seek medical advice.[12][18]

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